

Application Note & Synthesis Protocol: 5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide

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Compound of Interest

Compound Name: 5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide

CAS No.: 1211533-01-5

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Abstract

This document provides a comprehensive guide for the synthesis of **5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide**, a key intermediate in medicinal chemistry and drug discovery. The protocol details a robust two-step process commencing with the conversion of 5-chloropyrazine-2-carboxylic acid to its corresponding acyl chloride, followed by the formation of the Weinreb amide. This guide is intended for researchers, scientists, and drug development professionals, offering in-depth technical details, explanations for experimental choices, and critical safety information.

Introduction: The Significance of Pyrazine Scaffolds and Weinreb Amides

The pyrazine heterocycle is a fundamental structural motif found in numerous biologically active compounds and approved pharmaceuticals.^{[1][2][3]} Its unique electronic properties and

ability to act as a hydrogen bond acceptor make it a privileged scaffold in the design of therapeutic agents targeting a wide array of diseases.[2][4] The target molecule, **5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide**, is a valuable building block, notably used in the preparation of novel spirocyclic compounds for treating bacterial infections.[5]

This synthesis employs the formation of a Weinreb-Nahm amide, a cornerstone reaction in modern organic synthesis discovered by Steven M. Weinreb and Steven Nahm in 1981.[6] The N-methoxy-N-methylamide (Weinreb amide) functionality is prized for its moderate reactivity. Unlike more reactive carbonyl species, it can undergo nucleophilic addition with potent organometallic reagents (like Grignard or organolithium reagents) to form a stable, chelated tetrahedral intermediate.[6][7] This intermediate resists the common problem of over-addition, collapsing to the desired ketone or aldehyde only upon aqueous workup.[7][8] This controlled reactivity makes Weinreb amides indispensable intermediates for complex molecule synthesis.[9]

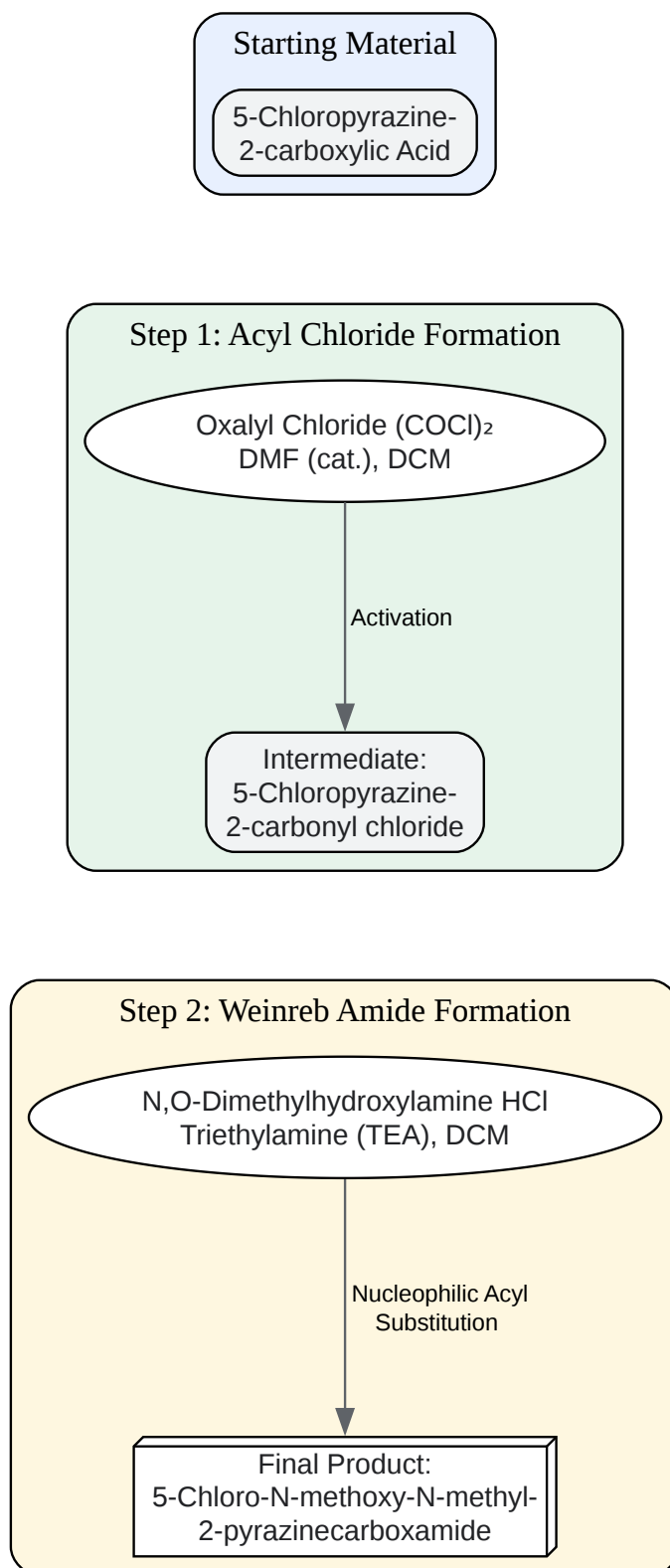
This protocol outlines the synthesis of the target Weinreb amide from 5-chloropyrazine-2-carboxylic acid, a readily available starting material.[10]

Synthetic Strategy Overview

The synthesis is achieved in two primary steps, starting from 5-chloropyrazine-2-carboxylic acid.

- **Acyl Chloride Formation:** The carboxylic acid is converted into the more reactive 5-chloropyrazine-2-carbonyl chloride. This is achieved using oxalyl chloride, a mild and effective chlorinating agent.
- **Weinreb Amide Formation:** The freshly prepared acyl chloride is then reacted in situ with N,O-dimethylhydroxylamine hydrochloride in the presence of a base to yield the final product, **5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide**.

The overall workflow is depicted in the following diagram:



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Caption: Overall synthetic workflow for the target molecule.

Detailed Experimental Protocol

Materials and Reagents

Reagent	Molecular Formula	MW (g/mol)	Molar Eq.	Amount Used
5-Chloropyrazine-2-carboxylic Acid	C ₅ H ₃ ClN ₂ O ₂	158.54	1.0	10.0 g
Oxalyl Chloride	C ₂ Cl ₂ O ₂	126.93	1.2	7.5 mL (12.0 g)
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	Catalytic	0.2 mL
Dichloromethane (DCM), anhydrous	CH ₂ Cl ₂	84.93	-	~400 mL
N,O-Dimethylhydroxylamine hydrochloride	C ₂ H ₈ ClNO	97.54	1.1	6.7 g
Triethylamine (TEA)	C ₆ H ₁₅ N	101.19	2.5	21.8 mL (15.8 g)
Saturated Sodium Bicarbonate Solution	NaHCO ₃ (aq)	-	-	As needed for workup
Brine	NaCl(aq)	-	-	As needed for workup
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	-	As needed for drying

Step-by-Step Procedure

Step 1: Synthesis of 5-Chloropyrazine-2-carbonyl chloride (Acyl Chloride Formation)

- **Reaction Setup:** To a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, add 5-chloropyrazine-2-carboxylic acid (10.0 g, 63.1 mmol).
- **Solvent Addition:** Add 200 mL of anhydrous dichloromethane (DCM) to the flask. Stir the suspension at room temperature.
- **Catalyst Addition:** Add a catalytic amount of N,N-dimethylformamide (DMF, ~0.2 mL) to the suspension. DMF catalyzes the formation of the Vilsmeier reagent in situ, which is the active species in the conversion of the acid to the acyl chloride.^[11]
- **Reagent Addition:** Charge the dropping funnel with oxalyl chloride (7.5 mL, 88.3 mmol). Add the oxalyl chloride dropwise to the stirred suspension over 20-30 minutes at room temperature.
 - **Expert Insight:** Oxalyl chloride is preferred over other chlorinating agents like thionyl chloride as its byproducts (CO, CO₂, HCl) are gaseous, simplifying the workup process. ^{[12][13]} The reaction should be performed in a well-ventilated fume hood due to the evolution of these toxic gases.^[14]
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 2-3 hours. The reaction progress can be monitored by the cessation of gas evolution and the dissolution of the starting material, resulting in a clear, yellowish solution.
- **Removal of Excess Reagent:** Once the reaction is complete, the solvent and excess oxalyl chloride are removed under reduced pressure using a rotary evaporator. To ensure all volatile reagents are removed, the resulting residue can be re-dissolved in a small amount of anhydrous DCM and evaporated again. The crude 5-chloropyrazine-2-carbonyl chloride is used immediately in the next step without further purification.

Step 2: Synthesis of **5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide** (Weinreb Amide Formation)

- **Reaction Setup:** Re-dissolve the crude acyl chloride from the previous step in 200 mL of anhydrous DCM under a nitrogen atmosphere. Cool the solution to 0 °C using an ice-water

bath.

- **Amine Addition:** In a separate flask, prepare a suspension of N,O-dimethylhydroxylamine hydrochloride (6.7 g, 69.4 mmol) in the cooled DCM solution.
- **Base Addition:** Slowly add triethylamine (TEA, 21.8 mL, 157.7 mmol) dropwise to the reaction mixture via a syringe or dropping funnel, ensuring the internal temperature remains below 5 °C.
 - **Expert Insight:** Two equivalents of base are typically used. The first equivalent neutralizes the hydrochloride salt of the amine, liberating the free N,O-dimethylhydroxylamine.^[15] The second equivalent scavenges the HCl generated during the acylation reaction, driving the reaction to completion.
- **Reaction Progression:** After the addition of TEA is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for an additional 3-4 hours. The reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup and Purification:** a. Quench the reaction by adding 100 mL of water. b. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl (2 x 50 mL), saturated aqueous NaHCO₃ solution (2 x 50 mL), and finally with brine (1 x 50 mL). c. Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the filtrate under reduced pressure. d. The crude product can be purified by column chromatography on silica gel (using a gradient of ethyl acetate in hexanes) to yield **5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide** as a solid.

Safety and Handling Precautions

- **Oxalyl Chloride:** This reagent is highly toxic, corrosive, and reacts violently with water.^[14] It should be handled exclusively in a well-ventilated chemical fume hood.^{[12][14]} Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Triethylamine and Dichloromethane:** These are volatile and potentially harmful. Handle them in a fume hood and avoid inhalation or skin contact.

- General Precautions: The reaction should be conducted under an inert atmosphere (nitrogen or argon) to prevent moisture from reacting with the acyl chloride intermediate.

Characterization

The final product, **5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide**, has the following properties:

- Molecular Formula: $C_7H_8ClN_3O_2$ [\[5\]](#)
- Molecular Weight: 201.61 g/mol [\[5\]](#)
- CAS Number: 1211533-01-5 [\[5\]](#)[\[16\]](#)
- Appearance: Typically an off-white to pale yellow solid.

The structure should be confirmed using standard analytical techniques such as 1H NMR, ^{13}C NMR, and Mass Spectrometry.

Conclusion

This application note provides a reliable and detailed protocol for the synthesis of **5-Chloro-N-methoxy-N-methyl-2-pyrazinecarboxamide**. By understanding the rationale behind the choice of reagents and reaction conditions, researchers can effectively and safely produce this valuable intermediate for applications in drug discovery and organic synthesis.

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